

A Comprehensive Spectroscopic Guide to 1,1-Difluoro-2-vinylcyclopropane

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Compound of Interest

Compound Name: 1,1-Difluoro-2-vinylcyclopropane

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This technical guide provides an in-depth overview of the spectroscopic data for **1,1-difluoro-2-vinylcyclopropane**, a molecule of interest in materials science and organic synthesis. The document compiles available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols and a workflow for spectroscopic analysis.

Spectroscopic Data Summary

The following tables summarize the key quantitative data from ^1H NMR, ^{13}C NMR, ^{19}F NMR, and Mass Spectrometry for **1,1-difluoro-2-vinylcyclopropane**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
5.51	ddd	17.0, 10.3, 8.6	=CH-
5.23	d	17.0	=CH ₂ (trans)
5.08	d	10.3	=CH ₂ (cis)
2.11	m	-	CH
1.54	ddd	11.5, 8.1, 4.0 (geminal)	CH ₂ (one H)
1.09	ddd	8.1, 8.1, 4.0 (geminal)	CH ₂ (one H)

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
134.4	=CH-
117.2	=CH ₂
113.4 (t, J=293 Hz)	CF ₂
34.3 (t, J=10 Hz)	CH
20.2 (t, J=10 Hz)	CH ₂

Table 3: ¹⁹F NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity
-125.6	d (J=154 Hz)
-148.9	d (J=154 Hz)

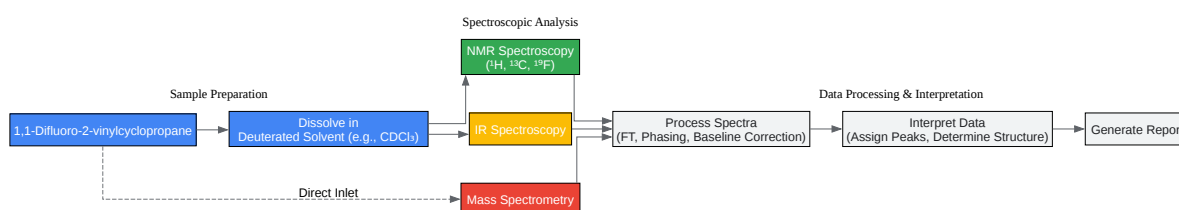
Table 4: Mass Spectrometry (MS) Data[1]

Mass-to-Charge (m/z)	Relative Intensity	Assignment
104	High	Molecular Ion [M] ⁺
53	Medium	Fragment
39	Top Peak	Fragment

Infrared (IR) Spectroscopy: A vapor phase IR spectrum is available for **1,1-difluoro-2-vinylcyclopropane**.^[1] Key expected absorptions would include C-H stretching from the vinyl and cyclopropyl groups, C=C stretching from the vinyl group, and C-F stretching vibrations.

Experimental Workflow

The general workflow for the spectroscopic characterization of a small molecule like **1,1-difluoro-2-vinylcyclopropane** is outlined below.



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References

- 1. 1,1-Difluoro-2-vinylcyclopropane | C₅H₆F₂ | CID 136503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to 1,1-Difluoro-2-vinylcyclopropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330364#spectroscopic-data-for-1-1-difluoro-2-vinylcyclopropane-nmr-ir-ms]

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